

Application Notes and Protocols for PP121 in Western Blotting

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Compound of Interest

Compound Name: PP121

Cat. No.: B1679063

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Audience: Researchers, scientists, and drug development professionals.

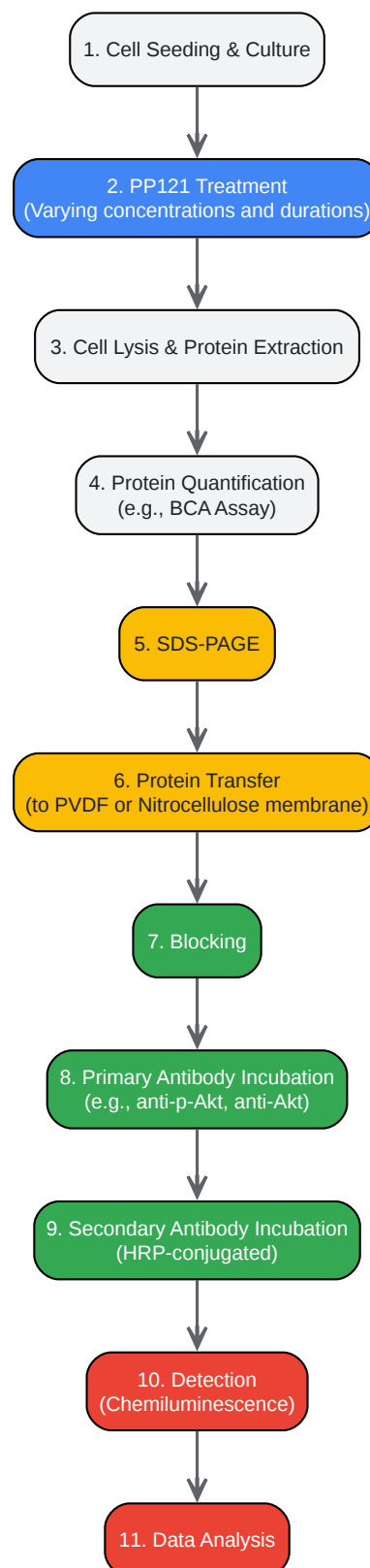
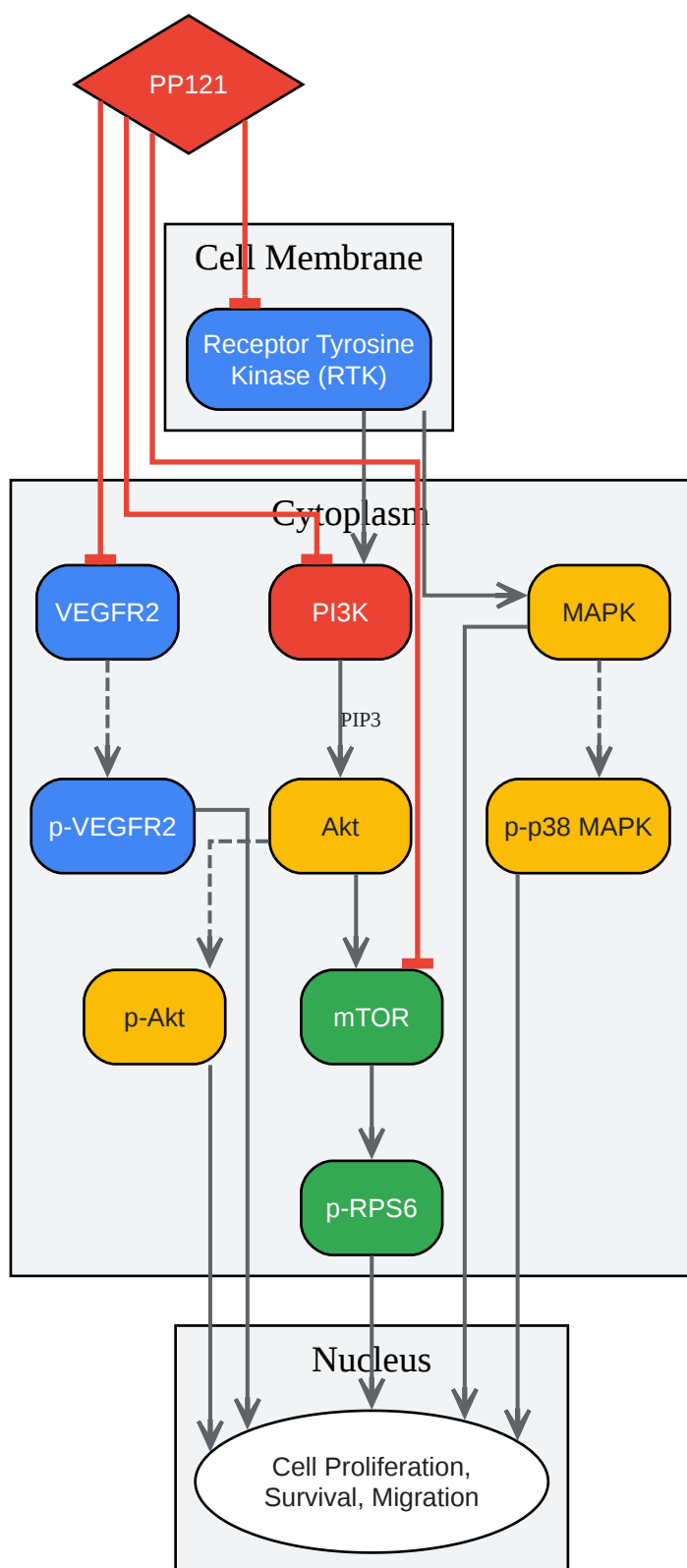
Introduction

PP121 is a potent and selective dual inhibitor of receptor tyrosine kinases (RTKs) and phosphoinositide 3-kinases (PI3Ks).[1][2] It has been utilized in various studies to investigate cellular signaling pathways, particularly those involved in cell proliferation, survival, and migration.[1][3] Western blotting is a key immunological technique used to detect and quantify specific proteins in a complex mixture, making it an essential tool for assessing the effects of inhibitors like **PP121** on cellular targets. These application notes provide detailed protocols for utilizing **PP121** in conjunction with Western blotting to study its impact on protein expression and phosphorylation status.

Mechanism of Action

PP121 exerts its inhibitory effects by targeting both tyrosine kinases and PI3Ks.[2] This dual inhibition allows for the simultaneous blockade of multiple pro-tumorigenic signaling pathways.[2] Key pathways affected by **PP121** include the MAPK/Akt and PI3K/mTOR signaling cascades.[1][4] By inhibiting these pathways, **PP121** can modulate the phosphorylation state and expression levels of downstream effector proteins.

Signaling Pathway Overview



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References

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